

3-(4-Chlorophenoxy)piperidine hydrochloride

CAS number lookup

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Compound of Interest

Compound Name: *3-(4-Chlorophenoxy)piperidine hydrochloride*

CAS No.: 38247-51-7

Cat. No.: B1356481

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An In-Depth Technical Guide to **3-(4-Chlorophenoxy)piperidine Hydrochloride**

Authored by: A Senior Application Scientist

Introduction

3-(4-Chlorophenoxy)piperidine hydrochloride is a versatile heterocyclic compound of significant interest to the scientific community, particularly in the realms of pharmaceutical and agrochemical development. Its molecular architecture, featuring a piperidine ring substituted at the 3-position with a 4-chlorophenoxy group, makes it a valuable intermediate in the synthesis of complex, biologically active molecules.[1] The piperidine scaffold itself is a highly privileged motif in medicinal chemistry, known for enhancing druggability, improving pharmacokinetic properties, and offering conformational flexibility to interact with biological targets.[2] This guide provides a comprehensive technical overview of **3-(4-Chlorophenoxy)piperidine hydrochloride**, covering its chemical properties, a plausible synthetic pathway, diverse applications, and essential safety protocols for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental characteristics of **3-(4-Chlorophenoxy)piperidine hydrochloride** are summarized below. It is important to note that multiple CAS numbers appear in commercial

listings for this compound; this may be due to different suppliers or batches. The most frequently cited numbers are included for comprehensive reference.

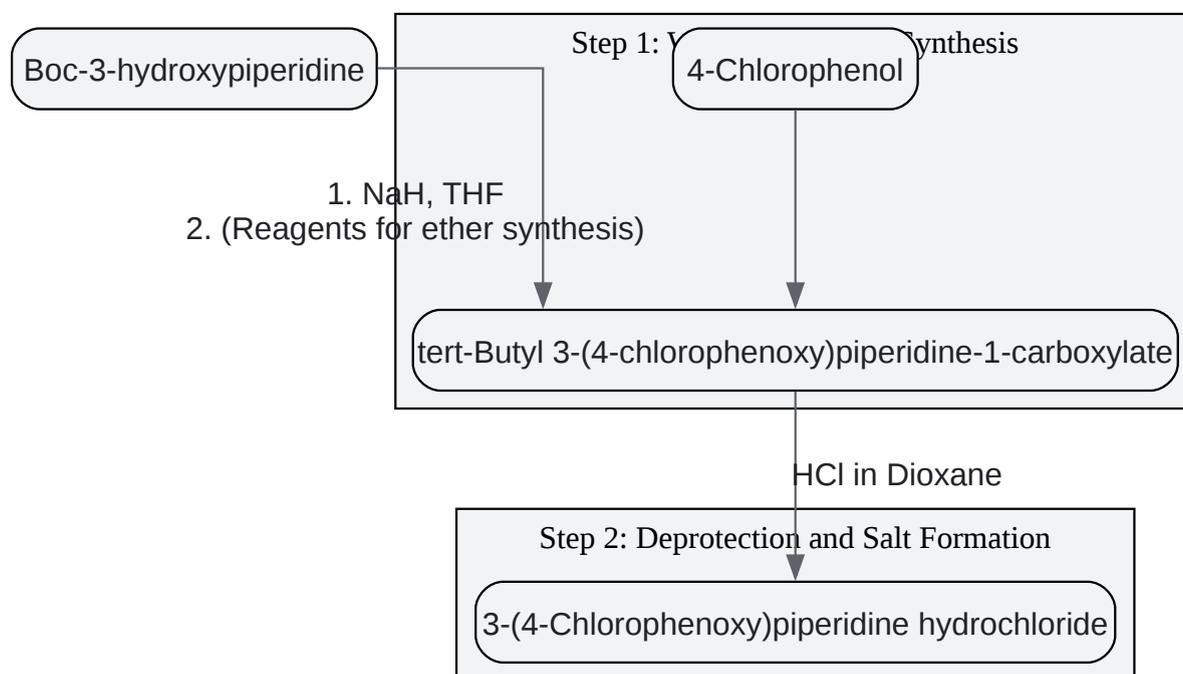
Property	Data	Reference(s)
CAS Number	38247-51-7, 1170088-28-4	[1][3]
Molecular Formula	C ₁₁ H ₁₄ ClNO·HCl	[1]
Molecular Weight	248.15 g/mol	[1][3]
Appearance	White to pale yellow powder (inferred from related compounds)	[4]
SMILES	<chem>C1C=CC(OC2CNCCC2)C=C1.[H]Cl</chem>	[3]
InChI Key	OXELOOCWZRBKSV- UHFFFAOYNA-N (for the free base)	[5]
Topological Polar Surface Area (TPSA)	21.26 Å ²	[3]
logP	2.8926	[3]
Storage Conditions	Store at 0-8°C	[1]

Synthesis and Manufacturing

While specific, peer-reviewed synthetic procedures for **3-(4-Chlorophenoxy)piperidine hydrochloride** are not extensively detailed in the public domain, a logical and efficient pathway can be devised based on established principles of organic chemistry, particularly the Williamson ether synthesis. This proposed workflow is designed for high yield and purity, which are critical for subsequent applications in drug discovery.

The causality behind this experimental design is rooted in its efficiency and control. Using a Boc-protected piperidine derivative (tert-butyl 3-hydroxypiperidine-1-carboxylate) prevents unwanted N-alkylation side reactions. Sodium hydride (NaH) is a strong, non-nucleophilic base,

ideal for deprotonating the secondary alcohol to form the alkoxide in situ. The subsequent SN2 reaction with 4-chlorophenol is generally efficient. Finally, acidic deprotection not only removes the Boc group but also concurrently forms the desired hydrochloride salt, making it an atom-economical final step.



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Caption: Proposed synthetic workflow for **3-(4-Chlorophenoxy)piperidine hydrochloride**.

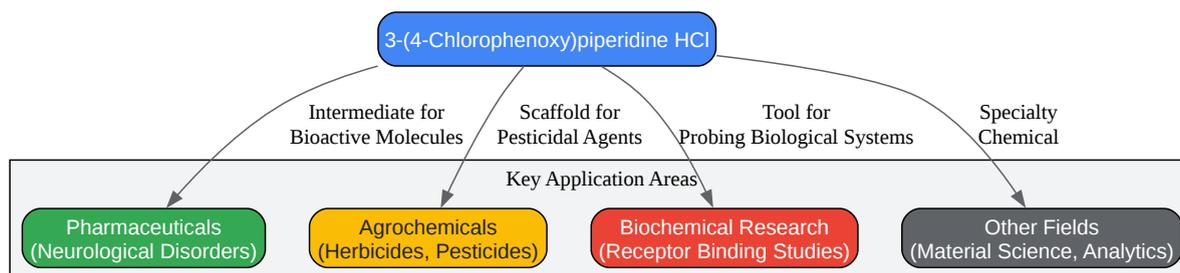
Applications and Research Significance

The utility of **3-(4-Chlorophenoxy)piperidine hydrochloride** spans multiple scientific disciplines, underscoring its importance as a versatile chemical building block.

- **Pharmaceutical Development:** This is the primary application area. The compound serves as a crucial starting material or intermediate in the synthesis of novel therapeutic agents, particularly those targeting neurological disorders.^{[1][4]} The piperidine moiety can influence a

drug's interaction with neurotransmitter systems, making it a valuable scaffold for CNS drug discovery.[1][2]

- **Agrochemical Formulations:** It is employed in the creation of next-generation herbicides and pesticides.[1] The specific toxiphore of the 4-chlorophenoxy group combined with the piperidine carrier can lead to enhanced efficacy and selectivity in crop protection products.
- **Biochemical Research:** Researchers utilize this compound in studies of receptor binding and cell signaling pathways.[1][4] Its defined structure allows for the systematic probing of ligand-receptor interactions, aiding in the elucidation of complex cellular mechanisms.
- **Material Science and Analytical Chemistry:** The compound also finds niche applications in the development of specialty polymers and as a reference standard in chromatographic analysis, ensuring the accurate quantification of complex mixtures.[1]



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Caption: Logical relationship between the core compound and its major applications.

Experimental Protocol: N-Alkylation

To demonstrate the utility of **3-(4-Chlorophenoxy)piperidine hydrochloride** as a synthetic intermediate, the following is a self-validating protocol for a standard N-alkylation reaction. This procedure is representative of a common subsequent step in a drug discovery workflow.

Objective: To synthesize N-benzyl-3-(4-chlorophenoxy)piperidine from the hydrochloride salt.

Materials:

- **3-(4-Chlorophenoxy)piperidine hydrochloride**
- Benzyl bromide
- Potassium carbonate (K_2CO_3), anhydrous
- Acetonitrile (CH_3CN), anhydrous
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Methodology:

- Neutralization: In a 100 mL round-bottom flask, dissolve **3-(4-Chlorophenoxy)piperidine hydrochloride** (1.0 eq) in a mixture of DCM and saturated $NaHCO_3$ solution. Stir vigorously for 15 minutes.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the aqueous layer twice with DCM. Combine all organic extracts.
 - Causality: This step is crucial to convert the hydrochloride salt to its free base form, which is the nucleophilic species required for the subsequent alkylation.

- **Drying and Concentration:** Dry the combined organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure using a rotary evaporator to yield the free base, 3-(4-chlorophenoxy)piperidine.
- **Alkylation Reaction:** Immediately dissolve the resulting free base in anhydrous acetonitrile. Add anhydrous potassium carbonate (2.5 eq) followed by benzyl bromide (1.1 eq).
 - **Causality:** K_2CO_3 acts as a base to neutralize the HBr formed during the reaction, driving the equilibrium towards the product. Acetonitrile is a suitable polar aprotic solvent for this $\text{S}_\text{N}2$ reaction.
- **Reaction Monitoring:** Heat the mixture to 60°C and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature and filter off the solids. Concentrate the filtrate under reduced pressure.
- **Purification:** Redissolve the crude residue in DCM and wash with water and then brine. Dry the organic layer over MgSO_4 , filter, and concentrate. Purify the crude product by column chromatography on silica gel to obtain the pure N-benzyl-3-(4-chlorophenoxy)piperidine.
 - **Self-Validation:** The purity of the final product can be confirmed by ^1H NMR, ^{13}C NMR, and mass spectrometry, which will validate the success of the protocol.

Safety, Handling, and Storage

3-(4-Chlorophenoxy)piperidine hydrochloride and related piperidine derivatives require careful handling due to their potential toxicity and irritant properties.[6][7][8]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.[8]
- **Skin Protection:** Handle with chemical-resistant gloves (e.g., nitrile). Wear a lab coat or a protective suit.[8]
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust.[7][8]

GHS Hazard and Precautionary Statements (based on related compounds):

Hazard Class	Statement	Precautionary Measures	Reference(s)
Acute Toxicity, Oral	H301: Toxic if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P405: Store locked up.	[6][8]
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention.	[7]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists:	[7]

Get medical
advice/attention.

Spill Response:

- Minor Spills: Clean up spills immediately. Avoid generating dust. Use dry clean-up procedures (sweep or vacuum) and place the material in a sealed, labeled container for disposal.[7]
- Major Spills: Evacuate the area. Alert emergency responders. Wear appropriate PPE and prevent the spillage from entering drains or water courses.[7]

Storage and Disposal:

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, locked up as per regulations.[1][7] Recommended storage temperature is between 0-8°C.[1]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[6]

Conclusion

3-(4-Chlorophenoxy)piperidine hydrochloride stands out as a chemical intermediate of considerable value. Its well-defined structure provides a reliable foundation for building molecular complexity, leading to advancements in pharmaceuticals, agrochemicals, and fundamental biochemical research. The insights and protocols detailed in this guide are intended to equip researchers with the necessary technical knowledge to handle, utilize, and innovate with this important compound safely and effectively.

References

- Jubilant Ingrevia. (2024). Safety Data Sheet: Piperidine Hydrochloride. Retrieved from [\[Link\]](#)
- Rajasekhar, et al. (2020). SYNTHESIS OF 4-CHLORO-PIPERIDINE DERIVATIVES VIA NbCl₅ MEDIATED AZA-PRINS TYPE CYCLIZATION OF EPOXIDES AND HOMOALLYLIC AMINES. *Rasayan Journal of Chemistry*, 13(1), 494-498. Retrieved from [\[Link\]](#)

- Trotsko et al. (2024). Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds. *European Journal of Medicinal Chemistry*, 116514. Retrieved from [[Link](#)]
- Google Patents. (2016). WO2016078107A1 - Method for synthesizing piperazine pharmaceutical intermediate.
- Odell et al. (2018). Discovery and characterization of benzyloxy piperidine based dopamine 4 receptor antagonists. *Bioorganic & Medicinal Chemistry Letters*, 28(21), 3465-3468. Retrieved from [[Link](#)]

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Sources

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. chemscene.com](https://chemscene.com) [chemscene.com]
- [4. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [5. 3-\(4-Chlorophenoxy\)piperidine, 97% 1 g | Request for Quote | Thermo Scientific Chemicals](#) [thermofisher.com]
- [6. jubilantingrevia.com](https://jubilantingrevia.com) [jubilantingrevia.com]
- [7. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
- [8. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
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